

Comparing the biological activity of thioether vs ether analogs of phenethylamines

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Compound of Interest

Compound Name: *N-Methyl-2-(phenylthio)ethanamine hydrochloride*

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Comparative Bioactivity Guide: Thioether vs. Ether Phenethylamines

Executive Summary

In the structural optimization of psychedelic phenethylamines, the substitution of an ether oxygen (-O-) with a thioether sulfur (-S-) at the para-position (C4) represents a critical bioisosteric modification. While both chalcogens share valency, the introduction of sulfur significantly alters the pharmacodynamic and pharmacokinetic profile of the molecule.

Key Finding: The "Sulfur Effect" is non-linear across different scaffolds.

- In the 2,4,5-trisubstituted series (2C-x): Replacing the 4-alkyl group with a 4-thioalkyl group (e.g., 2C-T-2) maintains or enhances potency. However, the corresponding 4-alkoxy analogs (e.g., 2C-O-2) display a dramatic loss of potency and intrinsic efficacy, rendering them clinically inactive at standard doses.

- In the 3,4,5-trisubstituted series (Mescaline): Both 4-thioalkyl (Thiomescaline) and 4-alkoxy (Escaline) substitutions significantly increase potency relative to the parent compound, mescaline.[\[1\]](#)

Chemical & Structural Basis

The biological divergence stems from the fundamental atomic differences between sulfur and oxygen, which influence the ligand-receptor interaction within the orthosteric binding pocket of the 5-HT_{2A} receptor.

Feature	Ether (-O-R)	Thioether (-S-R)	Impact on Bioactivity
Atomic Radius	60 pm	100 pm	Sulfur increases steric bulk, filling the hydrophobic pocket (residue F340) more effectively.
Lipophilicity ()	Lower	Higher	Thioethers facilitate better blood-brain barrier (BBB) penetration and hydrophobic receptor interaction.
Electronegativity	3.44 (Pauling)	2.58 (Pauling)	Sulfur is a "softer" nucleophile; less electron-withdrawing by induction, altering the pKa of the amine.
Bond Angle	~105° (C-O-C)	~90-92° (C-S-C)	The acute angle of the thioether changes the orientation of the terminal alkyl chain relative to the phenyl ring.

Pharmacodynamics: Receptor Binding & Potency

The following data compares the binding affinities (

) and human effective doses of key analog pairs. Note the dissociation between affinity and efficacy in the 2C-O series.

Comparative Data Table

Compound	Structure	Class	5-HT2A (nM)	Human Dose (mg)	Efficacy Status
2C-T-2	2,5-(OMe)2-4-SEt	Thioether	12 - 54	12 - 25	Potent Agonist
2C-O-2	2,5-(OMe)2-4-OEt	Ether	~710	>300 (Inactive)	Low Efficacy Partial Agonist
Thiomescaline	3,5-(OMe)2-4-SMe	Thioether	~15	20 - 40	Potent Agonist
Escaline	3,5-(OMe)2-4-OEt	Ether	~30	40 - 60	Potent Agonist
Mescaline	3,4,5-(OMe)3	Parent	~3000	200 - 400	Full Agonist

Data compiled from Shulgin (PiHKAL), Nichols, and recent receptor screening studies (e.g., Rickli et al., 2015; Kolaczynska et al., 2019).

Mechanistic Insight

In the 2C-O series, the 4-alkoxy substituent appears to clash with the specific steric constraints of the 5-HT2A receptor's active state conformation when the 2,5-dimethoxy motif is present.

While 2C-O-2 binds with moderate affinity (

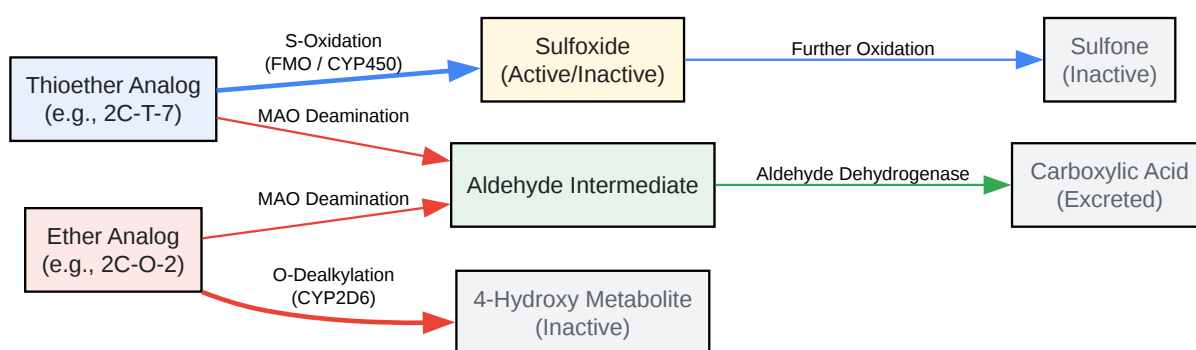
nM), it fails to stabilize the receptor signaling conformation (low intrinsic efficacy), resulting in a lack of psychedelic activity. Conversely, the 2C-T series (thioethers) leverages the higher lipophilicity and flexibility of the sulfur atom to maintain high intrinsic efficacy.

Pharmacokinetics & Metabolism

The metabolic fate of these analogs differs radically, influencing their duration of action and toxicity profile.

Metabolic Pathways Visualization

The following diagram illustrates the divergent metabolic processing of Thioether vs. Ether phenethylamines.



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Figure 1: Divergent metabolic pathways. Thioethers undergo S-oxidation to sulfoxides (which may retain activity), while ethers primarily undergo O-dealkylation to inactive phenols.

Toxicity & MAO Inhibition

- Thioethers (2C-T-x): These compounds are known to be competitive substrates for Monoamine Oxidase (MAO). High doses or combinations with MAO inhibitors (MAOIs) can lead to Serotonin Syndrome. The metabolic bottleneck at the sulfur atom can prolong the half-life of the parent compound.
- Ethers (2C-O-x): Generally undergo rapid O-dealkylation, rendering them less metabolically stable and less prone to inducing MAO-related toxicity, though their lack of potency makes this less relevant clinically.

Experimental Protocols

A. Synthesis of Thioether Analog (2C-T-2 Protocol)

Rationale: Unlike ether synthesis which uses simple alkylation, thioether synthesis requires the introduction of the sulfur moiety via chlorosulfonation and reduction.

Reagents: 1,4-Dimethoxybenzene, Chlorosulfonic acid, Zinc dust, Sulfuric acid, Ethyl iodide, Phosphorus oxychloride (

), N-Methylformanilide.

- Chlorosulfonation:
 - Dissolve 1,4-dimethoxybenzene in .
 - Add chlorosulfonic acid dropwise at 0°C. Evolution of HCl gas indicates reaction progress.
 - Quench with ice water and extract the 2,5-dimethoxybenzenesulfonyl chloride.
- Reduction to Thiol:
 - Suspend the sulfonyl chloride in dilute .
 - Add Zinc dust in small portions (exothermic). Heat on a steam bath for 1 hour.
 - Isolate 2,5-dimethoxythiophenol as an oil. Note: This intermediate is prone to oxidation; use immediately.
- S-Alkylation:
 - Dissolve the thiophenol in MeOH containing KOH.
 - Add Ethyl Iodide and reflux for 2 hours.
 - Isolate 1,4-dimethoxy-2-ethylthiobenzene.
- Formylation & Amination:

- Perform Vilsmeier-Haack formylation to get the benzaldehyde.
- Condense with nitromethane (catalyst) to form the nitrostyrene.
- Reduce with (LAH) in THF to yield 2C-T-2.

B. In Vitro 5-HT_{2A} Binding Assay

Rationale: To objectively measure affinity () without the confounding variables of metabolism.

Materials: HEK293 cells expressing human 5-HT_{2A} receptors,

-Ketanserin (antagonist radioligand) or

-DOI (agonist radioligand).

- Membrane Preparation:
 - Homogenize transfected cells in Tris-HCl buffer (pH 7.4).
 - Centrifuge at 40,000 x g for 20 min to isolate membrane fractions.
- Incubation:
 - Prepare 96-well plates with:
 - 50 μ L radioligand (-Ketanserin, 1 nM final).
 - 50 μ L test compound (Thioether/Ether analog, to M).

- 100 µL membrane suspension (20 µg protein).
- Incubate at 37°C for 60 minutes.
- Termination:
 - Rapid filtration through GF/B glass fiber filters pre-soaked in 0.3% polyethylenimine (to reduce non-specific binding).
 - Wash 3x with ice-cold buffer.
- Analysis:
 - Measure radioactivity via liquid scintillation counting.
 - Calculate
 - and convert to
 - using the Cheng-Prusoff equation:

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